

Synthesis of 4-(1-Adamantyl)phenol: A Detailed Application Note and Protocol

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Compound of Interest

Compound Name: **4-(1-Adamantyl)phenol**

Cat. No.: **B049145**

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Abstract

This document provides a comprehensive guide for the synthesis of **4-(1-Adamantyl)phenol** via the Friedel-Crafts alkylation of phenol with 1-bromoadamantane. The adamantyl moiety is a key functional group in medicinal chemistry and materials science, valued for its bulky, rigid, and lipophilic nature, which can enhance the metabolic stability and modify the physicochemical properties of parent compounds.^[1] This application note presents a detailed experimental protocol, a summary of reaction parameters, and a visual representation of the workflow for researchers, scientists, and professionals in drug development.

Introduction

The introduction of an adamantyl group to a phenolic scaffold can significantly impact its biological activity and material characteristics.^[1] The synthesis of **4-(1-Adamantyl)phenol** is a classic example of a Friedel-Crafts alkylation reaction, a fundamental method for forming carbon-carbon bonds on aromatic rings.^[2] In this reaction, an electrophilic adamantyl carbocation is generated from 1-bromoadamantane, which then undergoes electrophilic aromatic substitution with the electron-rich phenol ring.^[1] While Friedel-Crafts reactions often employ a Lewis acid catalyst to facilitate the formation of the carbocation, the alkylation of phenol with 1-bromoadamantane can proceed efficiently without a catalyst.^{[2][3]} This is advantageous as it avoids potential side reactions and complexation of the catalyst with the phenolic oxygen.^{[4][5]} The reaction typically favors para-substitution due to the steric bulk of the adamantyl group.^[6]

Reaction and Mechanism

The synthesis proceeds via an electrophilic aromatic substitution mechanism. Although often facilitated by a Lewis acid, the reaction between phenol and 1-bromoadamantane can be achieved thermally. The proposed mechanism involves the initial formation of the 1-adamantyl carbocation, which is then attacked by the nucleophilic phenol ring.

Reaction Scheme:

Experimental Protocol

This protocol is based on a proven synthetic method for the preparation of **4-(1-Adamantyl)phenol**.^[7]

3.1. Materials and Equipment:

- Phenol (C₆H₅OH)
- 1-Bromoadamantane ((CH₂)₆(CH)₃CBr)
- Deionized Water
- Round-bottom flask
- Heating mantle with stirrer
- Thermometer
- Condenser
- Beaker
- Buchner funnel and filter paper
- Vacuum filtration apparatus
- Vacuum oven

3.2. Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a condenser, combine 188 g (2.0 mol) of phenol and 108 g (0.50 mol) of 1-bromoadamantane.[7]
- Reaction: Heat the mixture to 120°C with continuous stirring. Maintain this temperature for 12 hours.[7]
- Work-up and Precipitation: After 12 hours, turn off the heat and allow the reaction mixture to cool to room temperature.[7] In a large beaker, pour the cooled solution into 2 L of hot water while stirring. A precipitate of **4-(1-Adamantyl)phenol** will form.[7]
- Filtration and Washing: Collect the precipitate by vacuum filtration using a Buchner funnel.[7] Wash the solid precipitate three times with hot water to remove any unreacted phenol and other water-soluble impurities.[7]
- Drying: Dry the purified product thoroughly in a vacuum oven.[7]

3.3. Characterization:

The final product, **4-(1-Adamantyl)phenol**, should be a white to almost white powder or crystal. Its identity and purity can be confirmed by various analytical techniques, including:

- Melting Point: 181-183 °C.[8]
- ^1H NMR Spectroscopy: To confirm the chemical structure.[9]
- ^{13}C NMR Spectroscopy: To further verify the structure.
- Mass Spectrometry: To determine the molecular weight (228.33 g/mol).[9][10]

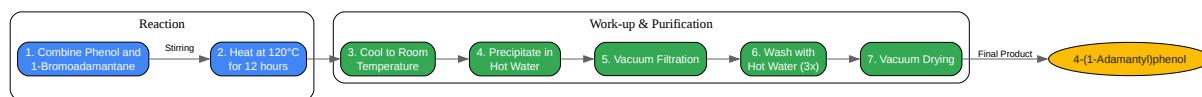
Data Presentation

The following table summarizes the key quantitative data for the synthesis of **4-(1-Adamantyl)phenol**.

| Parameter | Value | Reference |
|---------------------|--------------------------------------|-----------|
| Reactants | | |
| Phenol | 188 g (2.0 mol) | [7] |
| 1-Bromoadamantane | 108 g (0.50 mol) | [7] |
| Reaction Conditions | | |
| Temperature | 120 °C | [7] |
| Reaction Time | 12 hours | [7] |
| Product | | |
| Product Name | 4-(1-Adamantyl)phenol | [7] |
| Appearance | White to Almost white powder/crystal | |
| Yield | 91.3 g (80%) | [7] |
| Melting Point | 181-183 °C | [8] |
| Molecular Weight | 228.33 g/mol | [10] |

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **4-(1-Adamantyl)phenol**.



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Caption: Workflow for the synthesis of **4-(1-Adamantyl)phenol**.

Safety Precautions

- Phenol is corrosive and toxic. Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work in a well-ventilated fume hood.
- 1-Bromoadamantane is an irritant. Avoid contact with skin and eyes.
- Hot water can cause burns. Handle with care.
- Always follow standard laboratory safety procedures.

Conclusion

The synthesis of **4-(1-Adamantyl)phenol** from phenol and 1-bromoadamantane is a straightforward and high-yielding procedure that can be performed without the need for a catalyst. The detailed protocol and workflow provided in this application note offer a clear guide for researchers to successfully synthesize this valuable compound for applications in drug discovery and materials science.

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